

2-Ethoxypentane vs 2-Methoxypentane properties

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Compound Focus: 2-Ethoxypentane

CAS No.: 1817-89-6

Cat. No.: S705075

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Comparison of Fundamental Properties

The table below summarizes the key physical and thermochemical properties for these two compounds. Note that "NIST" indicates experimentally derived or critically evaluated data, while "Joback Calculated" indicates values predicted by a thermodynamic estimation method [1] [2] [3].

Property	2-Methoxypentane (C ₆ H ₁₄ O)	2-Ethoxypentane (C ₇ H ₁₆ O)
Molecular Weight (g/mol)	102.177 [1]	116.2013 [3]
Boiling Point (°C/K)	Not explicitly given (Data available from 170 K to 536.9 K) [1]	104.35 °C / 377.50 K [2]
Critical Temperature (K)	Recommendations available [1]	549.69 (Joback Calculated) [2]
Critical Pressure (kPa)	Recommendations available [1]	2773.00 (Joback Calculated) [2]
Enthalpy of Vaporization (kJ/mol)	Data available as function of temperature [1]	33.20 (Joback Calculated) [2]

Property	2-Methoxypentane (C ₆ H ₁₄ O)	2-Ethoxypentane (C ₇ H ₁₆ O)
Standard Enthalpy of Formation (gas, kJ/mol)	Data available [1]	-325.31 (Joback Calculated) [2]
Data Source Type	Critically evaluated experimental data [1]	Mix of experimental (NIST) and estimated data [2]

Experimental Data and Methodologies

The search results indicate that high-quality experimental data is available, particularly for 2-Methoxypentane, but do not contain the step-by-step protocols used to obtain them.

- **For 2-Methoxypentane:** The **NIST Web Thermo Tables (WTT)** provide a comprehensive set of **critically evaluated recommendations** based on experimental data points [1]. This means the data have been assessed for accuracy and reliability by experts. The properties were likely determined using established thermophysical measurement techniques, such as calorimetry for enthalpy measurements and vibrating-tube densitometers for density [1].
- **For 2-Ethoxypentane:** The data from the **NIST Chemistry WebBook** is also a reliable source. However, some key properties, like the critical temperature and pressure, are listed as calculated using the Joback method, which is a group-contribution technique for estimation [2].

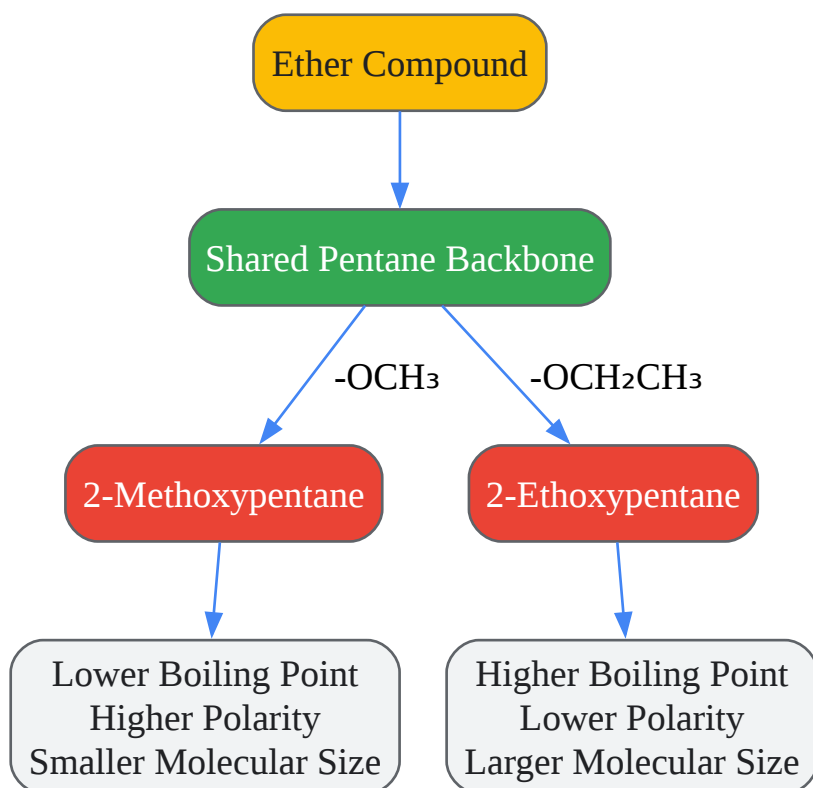
Application Considerations for Researchers

When selecting one of these compounds for research or development, consider the following practical aspects derived from their properties:

- **Volatility and Separation:** **2-Ethoxypentane** has a higher molecular weight and boiling point than 2-Methoxypentane. This suggests that 2-Methoxypentane is more volatile, which could be a critical factor in processes like solvent removal or distillation.
- **Solvent Properties:** While not directly covered in the search results, the longer ethyl chain in **2-Ethoxypentane** would make it slightly less polar and more lipophilic than 2-Methoxypentane. This can influence solubility, extraction efficiency, and miscibility with other solvents in a reaction mixture.
- **Data Reliability:** For quantitative modeling and process design, the critically evaluated data for 2-Methoxypentane from NIST WTT offers a higher degree of confidence [1]. The reliance on estimated parameters for **2-Ethoxypentane** may introduce more uncertainty in predictions [2].

Structural and Logical Relationships

The core difference between these molecules is the length of the alkoxy chain. The following diagram illustrates this relationship and its impact on their properties.



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References

1. - 2 -- Critically Evaluated Thermophysical Property... methoxypentane [wtt-pro.nist.gov]
2. - 2 (CAS 1817-89-6) - Chemical & Physical Properties... Ethoxypentane [chemeo.com]
3. - 2 Ethoxypentane [webbook.nist.gov]

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